

Personal protective equipment for handling Fmoc-Ala-OH-13C3

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Compound of Interest

Compound Name: Fmoc-Ala-OH-13C3

Cat. No.: B12060547

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Essential Safety and Handling Guide for Fmoc-Ala-OH-13C3

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Fmoc-Ala-OH-13C3**. The following procedures are designed to ensure safe handling, storage, and disposal of this compound.

Hazard Identification and Personal Protective Equipment (PPE)

While Fmoc-Ala-OH is not classified as a hazardous substance according to available Safety Data Sheets (SDS), it is prudent to handle it with care, following standard laboratory safety protocols.^{[1][2]} The chemical, physical, and toxicological properties have not been thoroughly investigated. Therefore, minimizing exposure is a key aspect of safe handling.

The recommended Personal Protective Equipment (PPE) for handling **Fmoc-Ala-OH-13C3** is detailed below.

Personal Protective Equipment	Specifications	Purpose
Hand Protection	Nitrile gloves are the recommended minimum. [3] [4]	To prevent skin contact.
Eye Protection	Safety glasses with side shields or chemical safety goggles. [3] [5] [6]	To protect eyes from dust particles.
Skin and Body Protection	A laboratory coat should be worn. [3] [7]	To protect skin and clothing from spills.
Respiratory Protection	Generally not required under normal use conditions with adequate ventilation. [6] A dust mask may be considered if handling large quantities or if dust is generated.	To prevent inhalation of dust particles.

Operational Plan: Step-by-Step Handling Procedure

- Preparation:
 - Ensure the work area, typically a laboratory bench or a fume hood, is clean and uncluttered.
 - Confirm that a chemical spill kit is readily accessible.
 - Put on all required PPE as specified in the table above.
- Handling the Compound:
 - **Fmoc-Ala-OH-13C3** is a powder solid.[\[6\]](#) Avoid actions that could generate dust.
 - When weighing or transferring the powder, do so carefully and away from drafts.
 - Use a chemical fume hood if there is a risk of dust inhalation.

- In Case of Exposure:
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[6]
 - Skin Contact: Remove contaminated clothing and wash the affected area with soap and water.[1]
 - Inhalation: Move to fresh air.
 - Ingestion: Do NOT induce vomiting. Rinse mouth with water.[6]
 - In all cases of exposure, seek medical attention if symptoms persist.

Storage

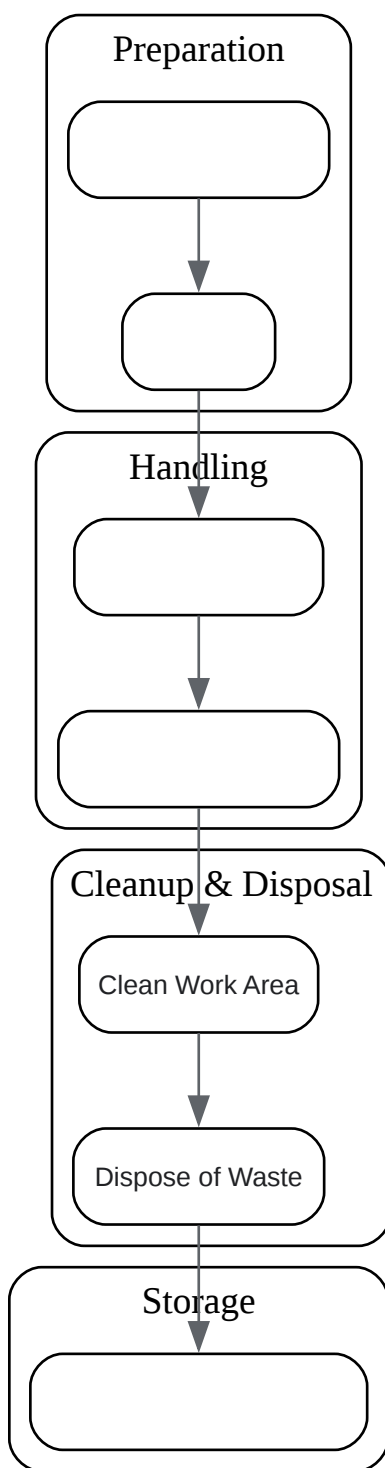
Store **Fmoc-Ala-OH-13C3** in a tightly closed container in a dry, cool, and well-ventilated place. [6] It is often recommended to keep it refrigerated.[6] For stock solutions, storage at -20°C for up to one month or -80°C for up to six months is advised.[8]

Disposal Plan

Dispose of **Fmoc-Ala-OH-13C3** and any contaminated materials in accordance with local, state, and federal regulations for chemical waste. While not classified as hazardous, it should not be disposed of in the regular trash or down the drain. Consult your institution's environmental health and safety (EHS) office for specific guidance.

Experimental Workflow

The following diagram illustrates the general workflow for handling **Fmoc-Ala-OH-13C3** in a laboratory setting.



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Handling Workflow for **Fmoc-Ala-OH-13C3**

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Address: 3281 E Guasti Rd

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